

A Technical Guide to Cyanine7 DBCO: Spectral Properties and Applications

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Compound of Interest

Compound Name: Cyanine7 DBCO

Cat. No.: B13894255

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For researchers, scientists, and drug development professionals, the near-infrared (NIR) fluorophore Cyanine7 (Cy7) DBCO offers a powerful tool for biological imaging and tracking. Its exceptional brightness, photostability, and utility in copper-free click chemistry make it a versatile probe for a wide range of applications, from in vitro assays to in vivo imaging. This technical guide provides an in-depth overview of the spectral properties of Cy7 DBCO, detailed experimental protocols, and logical workflows for its application.

Core Spectral and Physical Properties

Cyanine7 DBCO is characterized by its absorption and emission in the near-infrared spectrum, a region that benefits from reduced autofluorescence from biological tissues, allowing for deeper tissue penetration and higher signal-to-noise ratios in imaging studies.^{[1][2]} The key spectral and physical properties are summarized below. It is important to note that slight variations in these values may be observed between different suppliers. A sulfonated version, **sulfo-Cyanine7 DBCO**, is also available, offering increased water solubility.^{[3][4]}

Table 1: Spectral Properties of **Cyanine7 DBCO** and **sulfo-Cyanine7 DBCO**

Property	Cyanine7 DBCO	sulfo-Cyanine7 DBCO	Reference
Excitation Maximum (λ_{ex})	~750 - 753 nm	750 nm	[5]
Emission Maximum (λ_{em})	~773 - 775 nm	773 nm	
Extinction Coefficient (ϵ)	~199,000 - 255,000 $M^{-1}cm^{-1}$	240,600 $M^{-1}cm^{-1}$	
Fluorescence Quantum Yield (Φ)	0.3	0.24	
Spectrally Similar Dyes	Alexa Fluor® 750, DyLight® 750, IRDye® 750, CF® 750 Dye	N/A	

Table 2: Physical and Chemical Properties of **Cyanine7 DBCO**

Property	Value	Reference
Appearance	Dark green solid	
Molecular Weight	~885.62 - 1259.53 g/mol (protonated)	
Solubility	Good in DMSO, DMF, and water	
Purity	≥95% (typically by HPLC)	
Storage Conditions	-20°C, desiccated, and protected from light	
pH Stability	Stable fluorescence from pH 4 to 10	

Experimental Protocols

The primary application of **Cyanine7 DBCO** is its conjugation to azide-modified biomolecules via Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC), a type of copper-free click chemistry. This reaction is highly specific and biocompatible, making it ideal for labeling sensitive biological samples.

General Protocol for Bioconjugation using Cy7 DBCO

This protocol provides a general guideline for the conjugation of an azide-modified protein with Cy7 DBCO. Optimization may be required for specific applications.

Materials:

- Azide-modified biomolecule (e.g., protein, antibody, or oligonucleotide)
- **Cyanine7 DBCO**
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Size-exclusion chromatography column (e.g., PD-10) for purification
- Reaction tubes

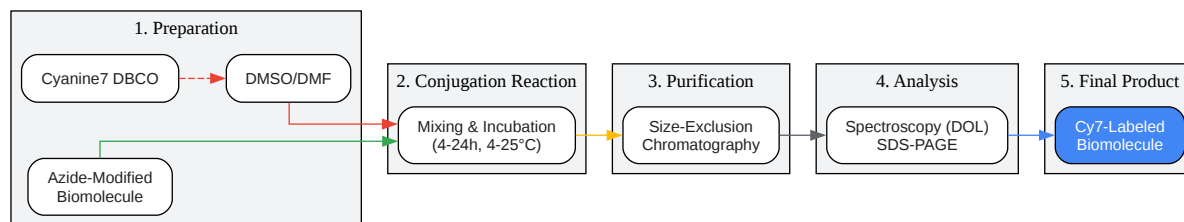
Procedure:

- Preparation of Stock Solutions:
 - Prepare a 1-10 mM stock solution of Cy7 DBCO in anhydrous DMSO or DMF. Vortex to ensure complete dissolution.
 - Dissolve the azide-modified biomolecule in PBS at a concentration of 1-10 mg/mL.
- Conjugation Reaction:
 - Add a 2-4 molar excess of the Cy7 DBCO stock solution to the azide-modified biomolecule solution.

- The final concentration of the organic solvent (DMSO or DMF) in the reaction mixture should be kept low (ideally <10%) to avoid denaturation of the biomolecule.
- Incubate the reaction mixture. Incubation times can vary from 4 hours at 25°C to overnight at 4°C, with gentle agitation. Reaction kinetics are typically slow, so longer incubation times can improve conjugation efficiency.
- Purification of the Conjugate:
 - Remove unreacted Cy7 DBCO from the conjugate using a size-exclusion chromatography column (e.g., a PD-10 desalting column) equilibrated with PBS.
 - Collect the fractions containing the labeled biomolecule, which will typically be the first colored fractions to elute.
- Characterization:
 - Determine the degree of labeling (DOL) by measuring the absorbance of the purified conjugate at 280 nm (for protein) and ~750 nm (for Cy7).
 - The final conjugate can be validated using techniques such as SDS-PAGE, where a fluorescent band corresponding to the molecular weight of the conjugate should be visible.

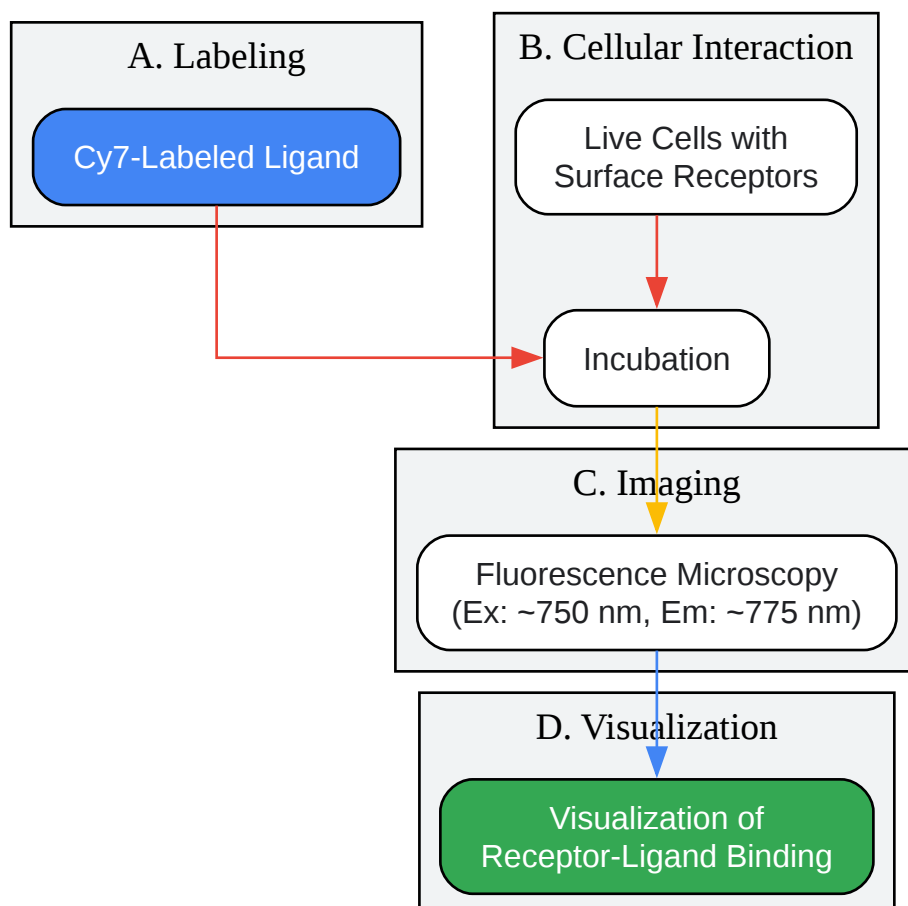
Experimental Workflows and Signaling Pathways

While Cy7 DBCO is not inherently part of a biological signaling pathway, it is a tool used to visualize and track molecules that are. The following diagrams illustrate the logical workflow for a typical bioconjugation experiment and a conceptual representation of how the resulting fluorescently labeled molecule can be used in a cellular imaging context.



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Figure 1: Bioconjugation workflow for labeling an azide-modified biomolecule with **Cyanine7 DBCO**.



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Figure 2: Conceptual workflow for using a Cy7-labeled ligand in cellular imaging.

Applications in Research and Drug Development

The unique properties of **Cyanine7 DBCO** make it a valuable tool in various research and development areas:

- **In Vivo Imaging:** The NIR fluorescence of Cy7 DBCO allows for deep tissue imaging in small animal models, making it suitable for tracking labeled cells, antibodies, or drug delivery vehicles in vivo.
- **Flow Cytometry:** The bright fluorescence of Cy7 DBCO is well-suited for identifying and sorting labeled cells using flow cytometry with appropriate laser lines (e.g., 633 or 635 nm).
- **Fluorescence Microscopy:** Labeled biomolecules can be visualized with high sensitivity and resolution in various fluorescence microscopy applications.
- **Theranostics:** The ability to attach Cy7 DBCO to targeting moieties, such as RGD peptides for integrin $\alpha\beta3$ targeting in tumors, opens up possibilities for developing agents that can both visualize and treat diseases.
- **FRET-Based Assays:** As demonstrated in some studies, Cy7 can act as a quencher for other fluorophores like Cy5 in Förster Resonance Energy Transfer (FRET) applications, which can be used to develop activatable probes or to reduce background fluorescence.

It is important to note that while highly effective for labeling extracellular and cell surface targets, Cy7 DBCO may not be suitable for staining intracellular components in fixed and permeabilized cells due to the potential for high background fluorescence.

In conclusion, **Cyanine7 DBCO** is a high-performance near-infrared fluorophore with a well-defined set of spectral and physical properties. Its utility in copper-free click chemistry provides a straightforward and robust method for labeling a wide array of biomolecules, empowering researchers and drug developers to visualize and track biological processes with high sensitivity and specificity.

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